

# cell fixation and permeabilization for p21 staining

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## Compound of Interest

Compound Name: DS44470011

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## Application Notes and Protocols for p21 Staining

### For Researchers, Scientists, and Drug Development Professionals

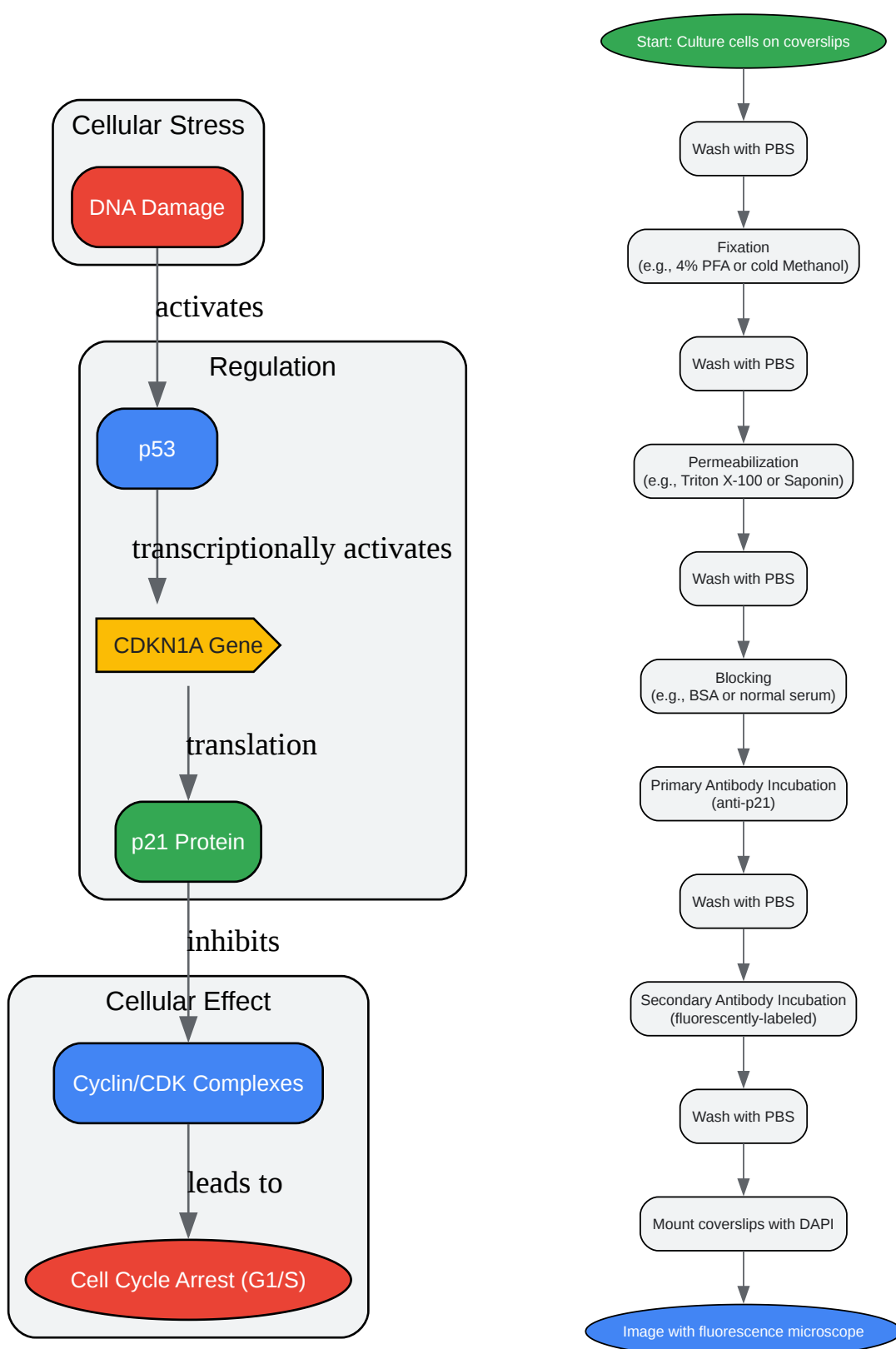
These application notes provide detailed protocols and technical guidance for the fixation and permeabilization of cells for the immunodetection of the p21 protein, a critical regulator of cell cycle progression and a key marker in cancer research and drug development.

## Introduction to p21

p21, also known as CDKN1A, is a cyclin-dependent kinase inhibitor (CKI) that plays a crucial role in cell cycle regulation.[1] It can halt cell cycle progression at the G1 and S phases by binding to and inhibiting the activity of cyclin-CDK2, -CDK1, and -CDK4/6 complexes.[1] The expression of p21 is primarily regulated by the tumor suppressor protein p53 and is induced in response to various stress stimuli, including DNA damage.[1][2] This induction leads to cell cycle arrest, allowing time for DNA repair. Due to its central role in cell fate decisions, accurate detection and quantification of p21 are paramount in many areas of biological research and drug discovery.

## p21 Signaling Pathway

The p53-p21 axis is a central pathway in the cellular response to DNA damage. Upon activation by cellular stress, p53 acts as a transcription factor, binding to the promoter of the CDKN1A gene and inducing the expression of p21. The resulting p21 protein then inhibits cyclin-dependent kinases, leading to cell cycle arrest. This pathway is a key mechanism for tumor suppression.



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## References

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- To cite this document: BenchChem. [cell fixation and permeabilization for p21 staining]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12364218#cell-fixation-and-permeabilization-for-p21-staining]

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